

Application Note: Tris(3,5-xilylenyl)phosphate (TXP) in High-Performance Polymers

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Compound of Interest

Compound Name: *Tris(3,5-xilylenyl)phosphate*

CAS No.: 25653-16-1

Cat. No.: B042654

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Executive Summary

This guide details the application of **Tris(3,5-xilylenyl)phosphate** (CAS: 25653-16-1), a specific isomer of Trixylenyl Phosphate (TXP), as a functional additive in Polyvinyl Chloride (PVC) and engineering thermoplastics. Unlike generic tricresyl phosphates (TCP), the 3,5-xilylenyl isomer offers a critical safety advantage: the absence of ortho-methyl substitution eliminates the pathway for organophosphate-induced delayed neuropathy (OPIDN). This application note provides formulation protocols, mechanistic insights, and safety validation data for researchers requiring high thermal stability and flame retardancy without the neurotoxic liability of legacy organophosphates.

Chemical Identity & Mechanistic Basis

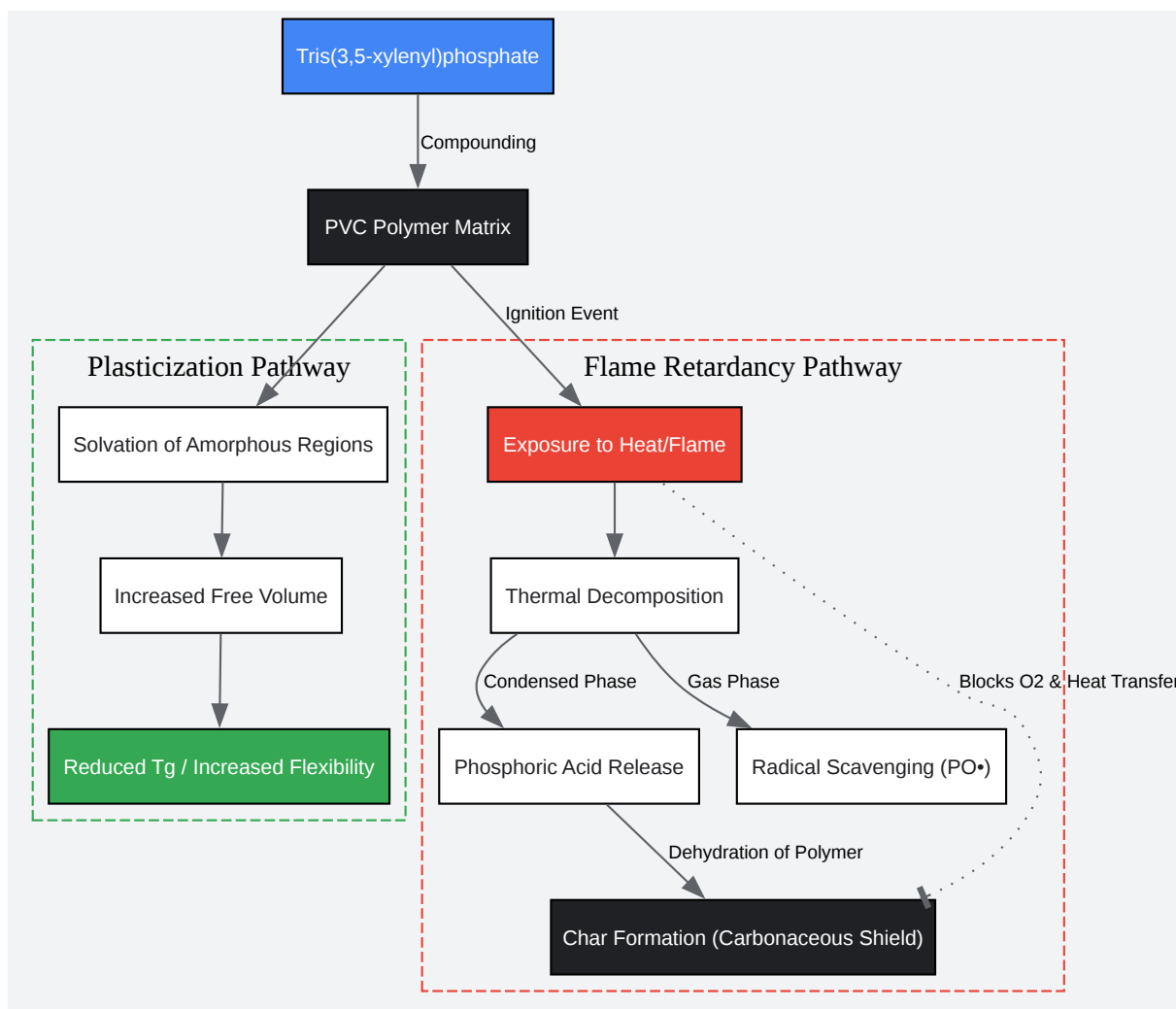
Structural Advantage

Tris(3,5-xilylenyl)phosphate consists of a central phosphorus atom esterified with three 3,5-dimethylphenol groups.

- **Steric Shielding:** The methyl groups at the meta (3,5) positions provide steric hindrance that protects the phosphate ester linkage from premature hydrolysis, a common failure mode in standard phosphate plasticizers.
- **Neurotoxicity Safety:** The absence of ortho-substituents prevents the metabolic formation of cyclic saligenin phosphates, the neurotoxic metabolites responsible for the paralysis associated with Tri-ortho-cresyl phosphate (TOCP).

Mechanism of Action

TXP functions as a dual-action additive. The following diagram illustrates the simultaneous plasticization and flame-retardant pathways.



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Figure 1: Mechanistic pathway of TXP acting as both a plasticizer (green) and flame retardant (red).

Formulation Protocols

Material Handling & Pre-requisites

- State: Viscous liquid (Pour point approx. -5°C).[1][2]

- Pre-heating: If stored below 15°C, heat to 40°C to reduce viscosity for accurate dosing.
- Compatibility: Highly compatible with PVC, Nitrocellulose, and Polyphenylene Oxide (PPO).

Protocol A: PVC Dry-Blending (Calendering/Extrusion)

Objective: Create a homogeneous dry blend for flexible PVC sheets or cable sheathing.

Reagents:

- PVC Resin (K-value 65-70): 100 phr
- **Tris(3,5-xilylenyl)phosphate**: 30-50 phr (depending on required LOI)
- Ca/Zn Stabilizer: 2-3 phr
- Epoxidized Soybean Oil (Co-stabilizer): 3 phr

Step-by-Step Methodology:

- Resin Charging: Charge PVC resin into a high-speed mixer. Begin mixing at low speed (600 rpm) to break up agglomerates.
- Stabilizer Addition: At 50°C, add Ca/Zn stabilizer and co-stabilizers.
- Plasticizer Injection: Increase mixer speed (1200-1500 rpm). Inject pre-heated TXP (50°C) slowly over 60 seconds.
 - Critical Control Point: Injection must occur after the resin reaches 60°C but before 80°C to ensure uniform absorption into the porous PVC grains.
- Dry Point: Continue mixing until the "dry point" is reached (mixture becomes free-flowing powder again). This typically occurs at 105°C - 110°C.
- Cooling: Discharge immediately into a cooling mixer. Cool to 40°C to prevent caking.
- Maturation: Allow the dry blend to rest for 24 hours to equilibrate plasticizer distribution before extrusion.

Protocol B: Plastisol Preparation (Coating/Dipping)

Objective: Create a stable paste for fabric coating or dip molding.

Step-by-Step Methodology:

- Liquid Phase Prep: Premix TXP with liquid stabilizers and viscosity depressants in a vacuum dissolver vessel.
- Resin Incorporation: Gradually add Paste PVC resin (emulsion grade) while stirring at low shear (500 rpm) to wet out the resin.
- Dispersion: Once all resin is added, increase speed to 1500 rpm for 5-10 minutes. Maintain temperature <35°C to prevent premature gelation (solvation).
- Deaeration (Crucial): Apply vacuum (-0.9 bar) for 15 minutes while stirring slowly. TXP has a higher viscosity than DEHP; entrapped air is a common defect.
- Curing Profile:
 - Gelation: Begins at ~80°C.
 - Fusion: Full mechanical properties require 170°C - 190°C for 2-3 minutes.

Performance Characterization

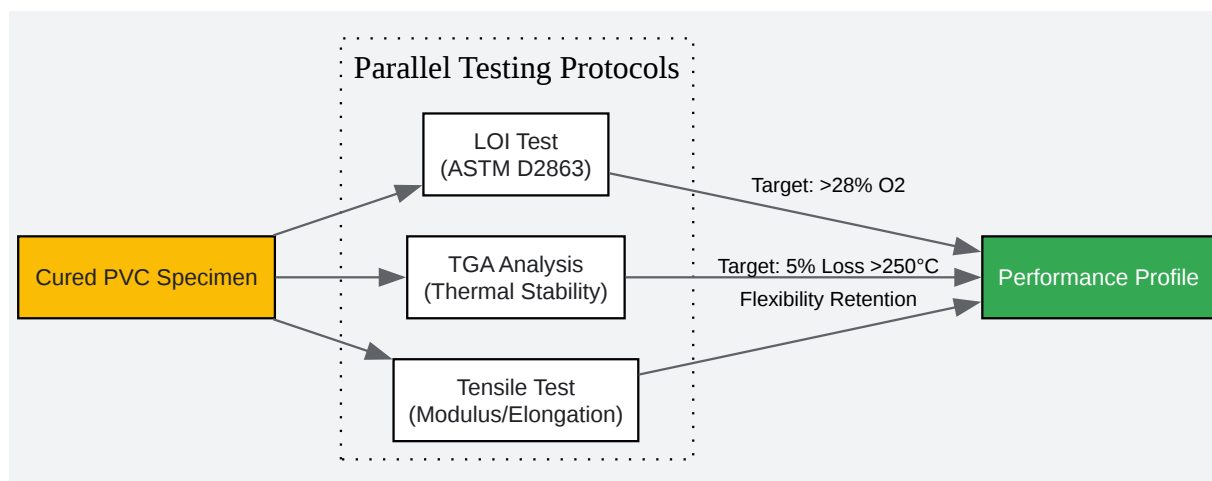
Comparative Data: TXP vs. Standard Plasticizers

The following table contrasts **Tris(3,5-xylene)phosphate** with standard plasticizers. Note the superior flame retardancy (LOI) and lower volatility compared to DEHP.

Property	Test Method	Tris(3,5-xylenyl)phosphate	Tricresyl Phosphate (TCP)	DEHP (DOP)
Viscosity (25°C)	ASTM D445	~200 mPa·s	~60-80 mPa·s	50-80 mPa·s
Flash Point	ASTM D92	> 240°C	> 230°C	~205°C
Limiting Oxygen Index (LOI)	ASTM D2863	28 - 32% (in PVC)	26 - 30%	22 - 24%
Volatility (Wt loss, 24h @ 100°C)	ASTM D1203	< 0.1%	< 0.2%	~0.5%
Neurotoxicity Potential	In vivo models	Negative (No OPIDN)	Positive (if >1% ortho)	Negative

Validation Workflow

To validate the efficacy of TXP in your formulation, follow this testing workflow:



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Figure 2: Standard validation workflow for flame-retardant plasticizers.

Safety & Toxicology (Drug Development Perspective)

The "Ortho-Effect" and Neurotoxicity

For researchers transitioning from drug development to medical materials, understanding the toxicity profile of organophosphates is paramount.

- Historical Context: Tricresyl phosphate (TCP) caused mass poisonings (e.g., "Ginger Jake" paralysis) due to the presence of the ortho-cresyl isomer.[3] This isomer metabolizes into cyclic saligenin phosphate, a potent inhibitor of Neuropathy Target Esterase (NTE).
- 3,5-Xylenyl Safety: The 3,5-dimethyl substitution pattern of **Tris(3,5-xylenyl)phosphate** structurally precludes the formation of the cyclic saligenin metabolite.
 - Metabolism: It hydrolyzes primarily into 3,5-xylenol and phosphoric acid, which are excreted without inhibiting NTE.
 - Reference: Studies on roosters (the standard model for OPIDN) have shown no signs of delayed neuropathy with pure 3,5-isomers [1],[4]

Handling Precautions

While non-neurotoxic, TXP is a chemical additive.

- PPE: Nitrile gloves and safety glasses.
- Inhalation: Use local exhaust ventilation during high-temperature compounding (170°C+) to capture any phosphoric acid mists or volatiles.

References

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Sources

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- [3. Tricresyl Phosphate Uses: Lubricants, PVC & Safety \[elchemy.com\]](#)
- [4. Tris\(3,5-xilylenyl\)phosphate | C₂₄H₂₇O₄P | CID 33133 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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